

Application Notes: Sulfo Cy5 bis-COOH Peptide Labeling

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Compound of Interest

Compound Name: Sulfo Cy5 bis COOH

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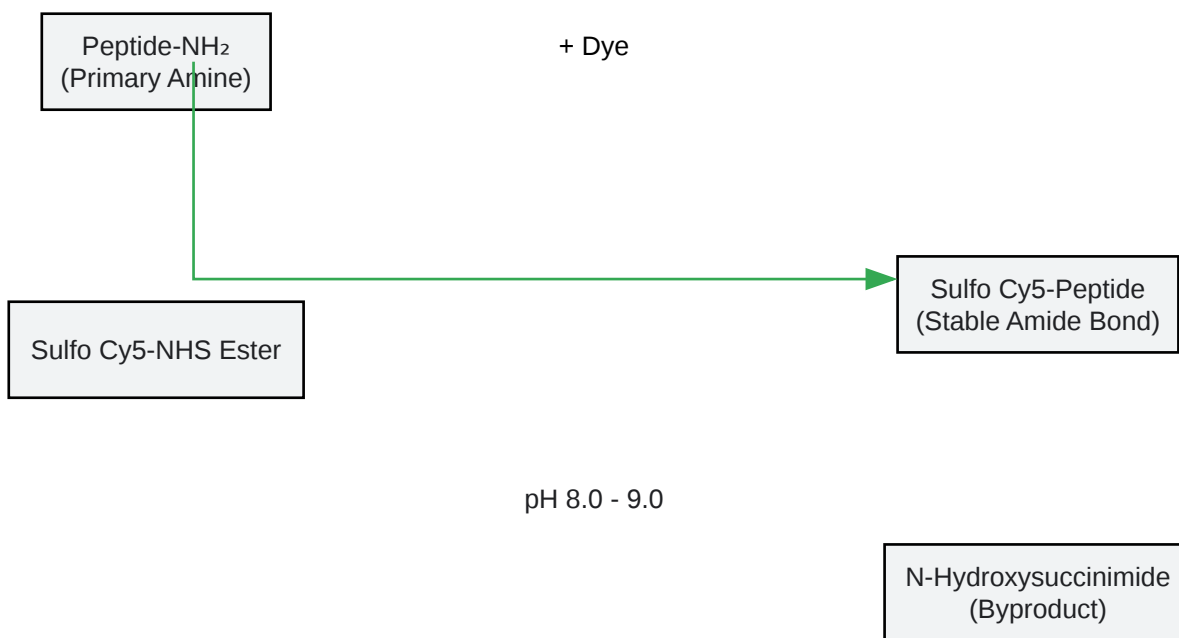
Introduction

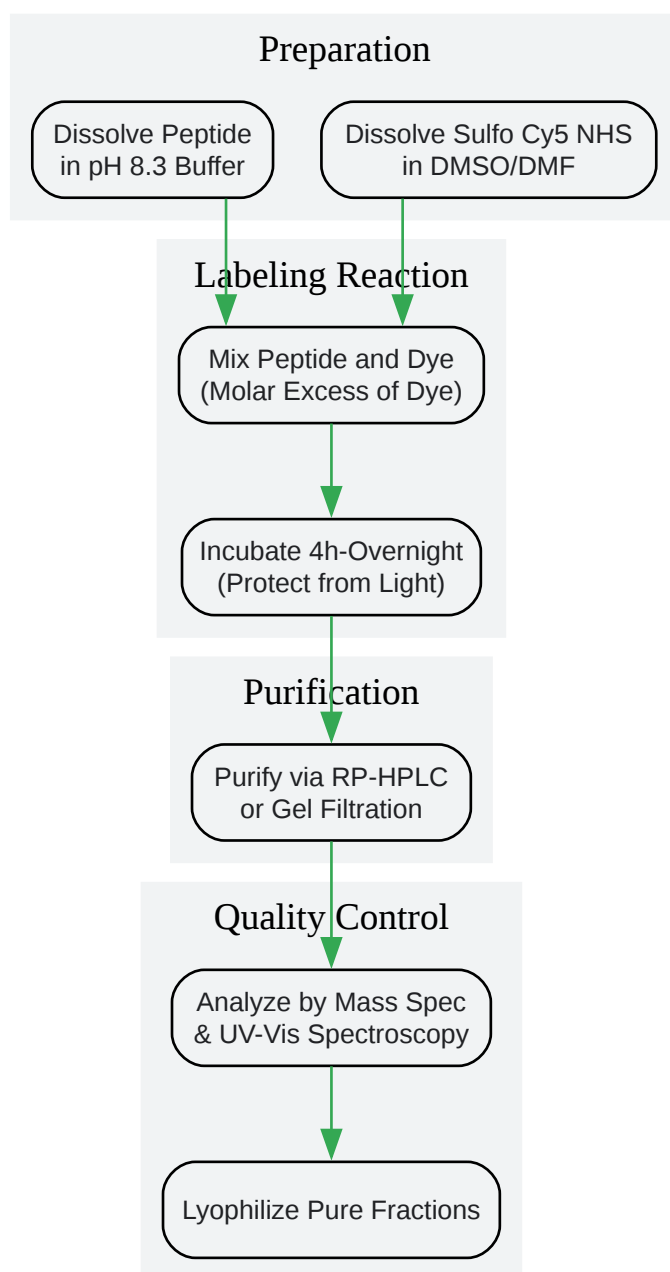
Fluorescently labeled peptides are indispensable tools in biomedical research and drug development, enabling sensitive and specific tracking of molecules in complex biological systems.[1][2][3] Sulfo Cyanine5 (Sulfo Cy5) is a bright, water-soluble, far-red fluorescent dye ideal for these applications. Its emission in the near-infrared spectrum minimizes background autofluorescence from biological samples and allows for deep tissue imaging.[1][4] The "bis-COOH" designation refers to the dicarboxylic acid form of the dye, which must be activated, typically as an N-hydroxysuccinimide (NHS) ester, to react with primary amines on a peptide. This process, known as NHS ester chemistry, forms a stable amide bond, covalently attaching the fluorescent dye to the peptide.[5][6][7]

The sulfonate groups on the Sulfo Cy5 core significantly enhance its water solubility, making it an excellent choice for labeling peptides and proteins in aqueous buffers without the need for organic co-solvents.[8][9] This application note provides a detailed protocol for labeling peptides with an activated form of Sulfo Cy5 (Sulfo Cy5 NHS ester), methods for purification, and quality control.

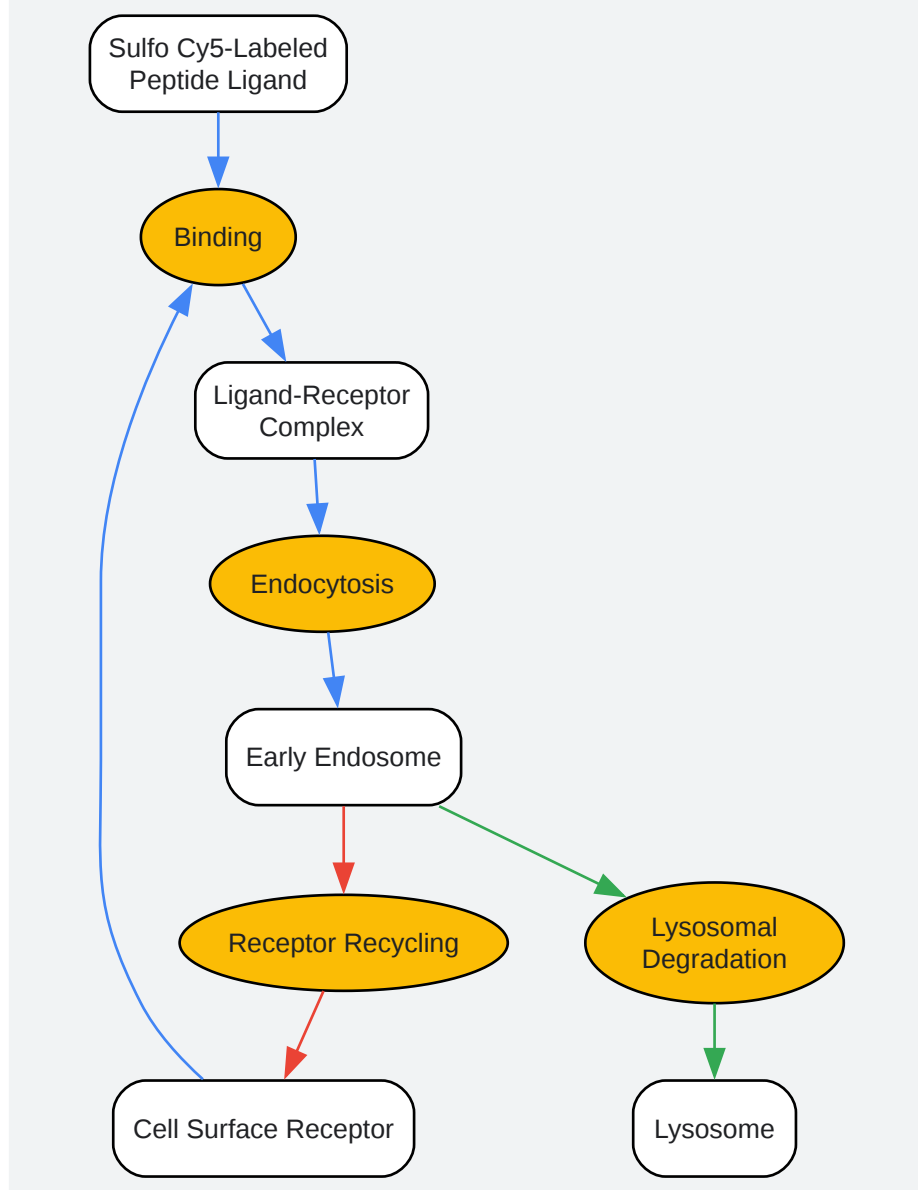
Chemical Principle

The labeling reaction targets primary amines, which are found at the N-terminus of a peptide and on the side chain of lysine (Lys, K) residues.^{[6][10]} The N-hydroxysuccinimide (NHS) ester of Sulfo Cy5 is a highly reactive compound that readily couples with these nucleophilic amine groups under slightly alkaline conditions (pH 8.0-9.0).^{[5][11][12]} At this pH, the primary amine is deprotonated and can efficiently attack the NHS ester, forming a stable amide bond and releasing N-hydroxysuccinimide as a byproduct.^[10]





Application Example: Receptor Internalization Pathway



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